

Application Note: Strategic Synthesis of Rho-Kinase (ROCK) Inhibitors

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Compound of Interest

Compound Name: [2-(Dimethylamino)ethyl]urea
hydrochloride

CAS No.: 142713-75-5

Cat. No.: B2629127

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Utilizing [2-(Dimethylamino)ethyl]urea via Palladium-Catalyzed Cross-Coupling

Executive Summary

This application note details the synthesis of high-potency Rho-Associated Kinase (ROCK) inhibitors featuring a urea linker, specifically utilizing [2-(Dimethylamino)ethyl]urea as a primary building block. While classical methods rely on the reaction of amines with unstable isocyanates, this guide focuses on a more robust, modular approach: the Palladium-catalyzed cross-coupling (Buchwald-Hartwig) of the pre-formed urea with aryl halides. This methodology offers superior functional group tolerance, avoids the handling of toxic phosgene derivatives, and streamlines the installation of the solubility-enhancing dimethylamino tail.

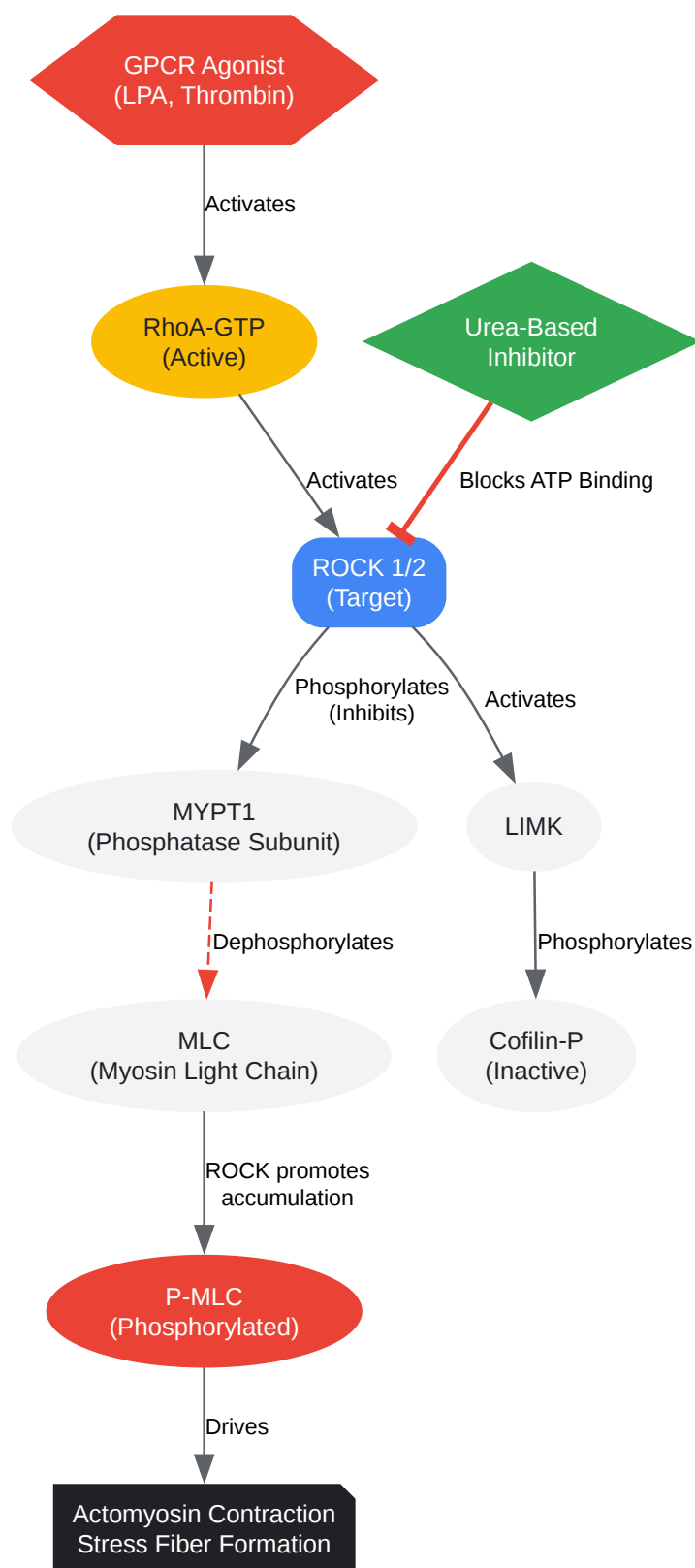
Biological Context & Mechanism

Rho-kinases (ROCK1 and ROCK2) are serine/threonine kinases that act as downstream effectors of the small GTPase RhoA.^{[1][2]} They are central regulators of the actin cytoskeleton, influencing cell motility, smooth muscle contraction, and neurite retraction.

- **Therapeutic Relevance:** ROCK inhibitors (e.g., Fasudil, Ripasudil, Netarsudil) are clinically validated for glaucoma and are under investigation for cardiovascular diseases, CNS regeneration, and fibrosis.
- **Pharmacophore Design:** Modern ROCK inhibitors often feature a "hinge-binding" heteroaryl core (isoquinoline, pyridine, or indazole) connected via a urea linker to a basic "tail" (e.g., the dimethylamino group). This tail extends into the solvent-exposed region of the kinase, improving solubility and potency via hydrogen bonding.

Figure 1: ROCK Signaling Pathway

The following diagram illustrates the downstream effects of ROCK activation, highlighting the intervention point for the synthesized inhibitors.



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Caption: The RhoA/ROCK signaling cascade. Inhibitors block the phosphorylation of MYPT1 and LIMK, preventing actin stress fiber formation.

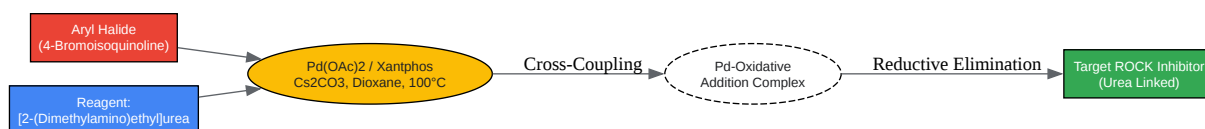
Chemical Strategy

The synthesis utilizes [2-(Dimethylamino)ethyl]urea (CAS: 6342-56-9) as a nucleophile. This approach is superior to the "Classical Route" (Amine + Isocyanate) for complex scaffolds because it allows the urea moiety to be coupled directly to halogenated heteroaromatics that might be sensitive to isocyanate formation conditions.

Synthetic Workflow

We will synthesize a representative inhibitor: N-(4-isoquinolyl)-N'-[2-(dimethylamino)ethyl]urea.

- Core: 4-Bromoisoquinoline (or 4-Chloroisoquinoline).
- Reagent: [2-(Dimethylamino)ethyl]urea.
- Catalyst: Pd(OAc)₂ / Xantphos (Buchwald-Hartwig conditions).



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Caption: Pd-catalyzed C-N bond formation between the aryl halide core and the primary urea reagent.

Experimental Protocols

Protocol A: Preparation of [2-(Dimethylamino)ethyl]urea

Note: This reagent is commercially available, but in-house synthesis ensures freshness and purity, which is critical for Pd-coupling.

- Dissolution: Dissolve N,N-dimethylethylenediamine (1.0 eq) in water (concentration 2.0 M).

- Acidification: Adjust pH to 6.0–7.0 using concentrated HCl.
- Addition: Add Potassium Cyanate (KOCN, 1.2 eq) portion-wise over 30 minutes while maintaining temperature at 40°C.
- Reaction: Stir at 60°C for 4 hours.
- Work-up: Concentrate in vacuo. Extract the residue with hot ethanol. Filter to remove KCl salts.
- Crystallization: Concentrate the ethanol filtrate and recrystallize from EtOH/Et₂O.
- QC: Verify by ¹H NMR (D₂O). Look for the disappearance of the specific amine signals and shift of the methylene protons.

Protocol B: Palladium-Catalyzed Coupling (The Core Step)

This protocol couples the urea to the isoquinoline core.

Materials:

- 4-Bromoisoquinoline (1.0 mmol)
- [2-(Dimethylamino)ethyl]urea (1.2 mmol)
- Pd(OAc)₂ (5 mol%)
- Xantphos (10 mol%)
- Cesium Carbonate (Cs₂CO₃, 2.0 eq)
- 1,4-Dioxane (anhydrous, degassed)

Procedure:

- Setup: In a glovebox or under strictly inert atmosphere (Ar/N₂), charge a microwave vial or pressure tube with 4-Bromoisoquinoline, the urea reagent, Pd(OAc)₂, Xantphos, and Cs₂CO₃.

- Solvent: Add anhydrous 1,4-dioxane (5 mL per mmol).
- Degas: Sparge with Argon for 5 minutes. Seal the vessel.
- Reaction: Heat to 100°C for 12–16 hours (or 140°C for 1 hour in a microwave reactor).
- Monitoring: Monitor by LC-MS. Look for the mass shift corresponding to the loss of HBr.
 - Target Mass: $[M+H]^+ = \text{Core} + 130.1 \text{ Da}$ (Urea fragment).
- Work-up: Cool to room temperature. Filter through a Celite pad to remove palladium black and inorganic salts. Wash with MeOH/DCM (1:9).
- Purification: Concentrate the filtrate. Purify via Flash Chromatography (Silica gel).
 - Eluent: DCM:MeOH:NH₄OH (90:9:1). The product is polar due to the dimethylamino tail.

Data Analysis & Troubleshooting:

Parameter	Observation	Troubleshooting Action
Conversion	< 20% after 12h	Switch ligand to BrettPhos (better for ureas). Ensure solvent is strictly anhydrous.
Side Product	Bis-arylation	Increase the excess of urea reagent (to 1.5 eq).
Solubility	Precipitate forms	The product may precipitate as a salt. Wash filter cake with water to remove Cs salts, then dissolve product in acidic MeOH.

Biological Validation: ROCK Kinase Assay

To confirm the synthesized compound inhibits ROCK, use a Z'-LYTE™ or standard ELISA-based kinase assay.

Reagents:

- Recombinant ROCK1 and ROCK2 enzymes (human).
- Substrate: Long S6 Kinase Substrate Peptide or MYPT1 peptide.
- ATP (at K_m , typically 10 μM).

Steps:

- Preparation: Prepare 3-fold serial dilutions of the synthesized inhibitor in DMSO (Top concentration 10 μM).
- Incubation: Mix Inhibitor (5 μL), Kinase (5 μL), and Substrate/ATP mix (10 μL) in a 384-well plate.
- Reaction: Incubate at room temperature for 60 minutes.
- Detection: Add detection reagent (e.g., Kinase-Glo for luminescence or specific antibody for ELISA).
- Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate IC_{50} using a 4-parameter logistic fit.

Expected Results:

- Potent Inhibitors: $IC_{50} < 100$ nM.
- Selectivity: Counter-screen against PKA (Protein Kinase A) to ensure the urea linker provides adequate selectivity (ROCK and PKA share high homology).

References

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